

Safe Disposal of 2-Benzylaminopyridine: A Procedural Guide

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Compound of Interest

Compound Name: 2-Benzylaminopyridine

Cat. No.: B160635

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Benzylaminopyridine**, a compound commonly used in pharmaceutical research and development. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

I. Understanding the Hazards

2-Benzylaminopyridine is classified as a hazardous substance.^[1] It is harmful if swallowed, causes skin irritation, and can cause serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

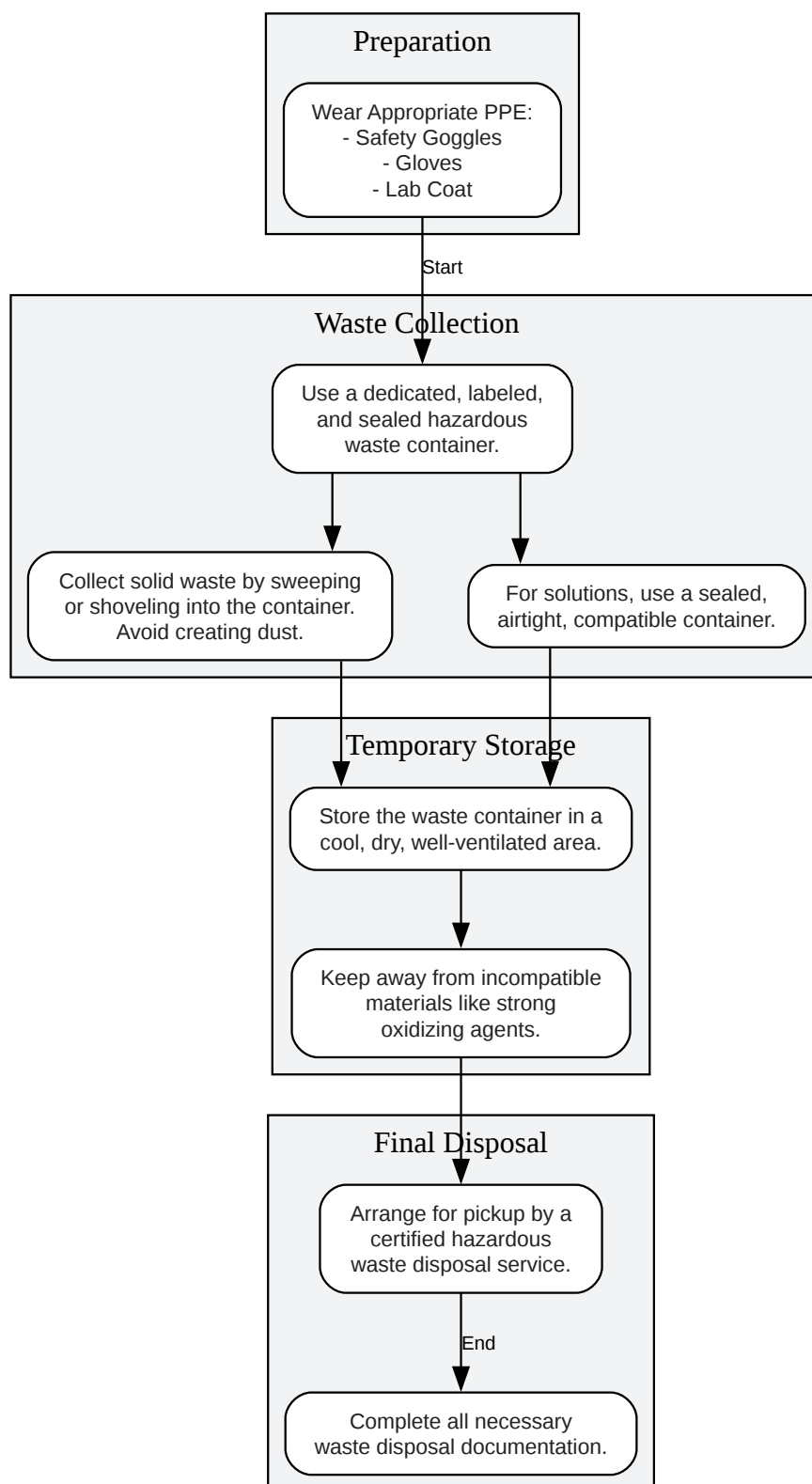
II. Quantitative Data

A summary of the key physical and chemical properties of **2-Benzylaminopyridine** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₂ N ₂
Molecular Weight	184.24 g/mol
Appearance	Off-white powder solid[2]
Melting Point	94 - 98 °C / 201.2 - 208.4 °F[2]
Boiling Point	116 - 131 °C / 240.8 - 267.8 °F @ 0.6 mmHg[2]
Solubility	No information available
Odor	Odorless[2]

III. Proper Disposal Procedure

The primary disposal method for **2-Benzylaminopyridine** is to consign it to an approved waste disposal plant.[2] Do not dispose of this chemical into the environment.[2] The following step-by-step workflow should be followed for the safe disposal of **2-Benzylaminopyridine** waste.



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Figure 1: Workflow for the proper disposal of **2-Benzylaminopyridine**.

IV. Spill Management

In the event of a spill, avoid dust formation.[2] Sweep or shovel the spilled material into a suitable, closed container for disposal.[2] Ensure the area is well-ventilated.

V. First Aid Measures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[2]
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[2]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[2]

Disclaimer: This information is intended for guidance purposes only and should not replace a thorough review of the official Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department. Always follow local, state, and federal regulations for hazardous waste disposal.

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References

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- 2. fishersci.com [fishersci.com]
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